

Hazard Identification and Toxicological Summary

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Compound of Interest

Compound Name: *D-(+)-Cellobiose-13C*

Cat. No.: *B12395374*

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D-(+)-Cellobiose is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2][3]} It is not considered to be acutely toxic, a skin or eye irritant, or hazardous to the aquatic environment.^{[1][3]} However, as with any laboratory chemical, it should be handled with care to minimize exposure.

Primary Routes of Exposure: Inhalation of dust, skin contact, eye contact, and ingestion. Health Effects: To date, no significant symptoms or health effects are known.^[1] Inhalation of dust may cause minor irritation to the respiratory tract. Direct contact with eyes may cause transient irritation.

Quantitative Safety and Physical Data

The following table summarizes the key physical and chemical properties of D-(+)-Cellobiose. Specific toxicological data such as LD50 values are not available in the reviewed literature, indicating that the substance has not been found to be acutely toxic.^[4]

Property	Value	Reference(s)
Physical State	White Crystalline Powder / Solid	[5]
Molecular Formula	C ₁₁ ¹³ CH ₂₂ O ₁₁ (for the ¹³ C labeled version)	[6]
Molecular Weight	~343.29 g/mol (for the ¹³ C labeled version)	[6]
Melting Point	239 °C / 462.2 °F	[5][7]
Odor	Odorless	[5][7]
Solubility	Soluble in water. Mixes with water (1g in 8ml)	[4][5]
Autoignition Temp.	Not applicable	[5]
Acute Toxicity	No data available; not classified as acutely toxic	[1][3][4]
Skin Corrosion/Irritation	Shall not be classified as corrosive/irritant to skin	[1][3]
Eye Damage/Irritation	Shall not be classified as seriously damaging	[1][3]

Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

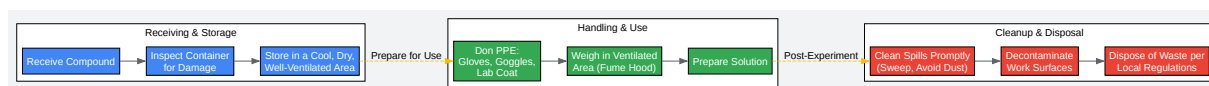
Handling:

- Wear appropriate personal protective equipment (PPE) as detailed in Section 4.[5]
- Ensure adequate ventilation in the handling area to minimize dust formation and inhalation.
[5][8] Use a local exhaust ventilation system where dust may be generated.[8]
- Avoid contact with skin, eyes, and clothing.[5]

- Avoid ingestion and inhalation.[5]
- Practice good industrial hygiene, including washing hands thoroughly after handling.[8]
- Do not eat, drink, or smoke in work areas.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][8]
- Store away from incompatible materials such as strong bases and oxidizing agents.[5]
- For long-term stability as a powder, storage at -20°C for up to 3 years or at 4°C for up to 2 years is recommended.[6]
- Solutions prepared in solvents should be stored at -80°C (for up to 6 months) or -20°C (for up to 1 month).[6][9]



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Caption: Workflow for the safe receipt, handling, and disposal of D-(+)-Cellobiose-¹³C.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling D-(+)-Cellobiose-¹³C, particularly in its powder form:

- Eye/Face Protection: Wear chemical safety goggles or glasses that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[8]

- **Skin Protection:** Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing, such as a lab coat, to prevent skin exposure.^[5]^[8] Gloves must be inspected before use and disposed of properly after handling.^[8]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required.^[5] If dust is generated and ventilation is inadequate, use a particulate filter respirator.

First-Aid and Emergency Procedures

While D-(+)-Cellobiose is not considered highly hazardous, appropriate first-aid measures should be taken in case of exposure.

- **After Inhalation:** Move the person to fresh air. If symptoms occur or if breathing is difficult, seek medical attention.^[1]^[7]
- **After Skin Contact:** Wash the affected area with soap and plenty of water.^[8] Remove contaminated clothing. If irritation persists, seek medical advice.
- **After Eye Contact:** Rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.^[1]^[7] Remove contact lenses if present and easy to do. If eye irritation persists, get medical attention.
- **After Ingestion:** Rinse mouth with water. Do NOT induce vomiting.^[7] Call a doctor if you feel unwell.^[1]
- **Fire-Fighting:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.^[7]^[8] Wear a self-contained breathing apparatus (SCBA) if necessary.^[8] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).^[5]

Accidental Release and Disposal Measures

Accidental Release:

- Ensure adequate ventilation and wear appropriate PPE.
- Avoid the formation of dust.

- For spills, sweep or shovel the material into a suitable, closed container for disposal.[5][8]
- Prevent the product from entering drains or waterways.[1][8]

Disposal: Chemical waste should be disposed of in accordance with local, regional, and national hazardous waste regulations.[5] Consult a licensed professional waste disposal service for surplus and non-recyclable solutions.[8]

General Experimental Protocols for Solution Preparation

D-(+)-Cellobiose-¹³C is often used in solution for in vivo or in vitro experiments. The following provides a general methodology for its preparation.

1. Solubility and Solvent Selection:

- D-(+)-Cellobiose is water-soluble.[9]
- For many research applications, particularly in cell culture or for preparing stock solutions, organic solvents like Dimethyl sulfoxide (DMSO) are used.[6]
- Always test solubility with a small amount of the compound before preparing a bulk solution.

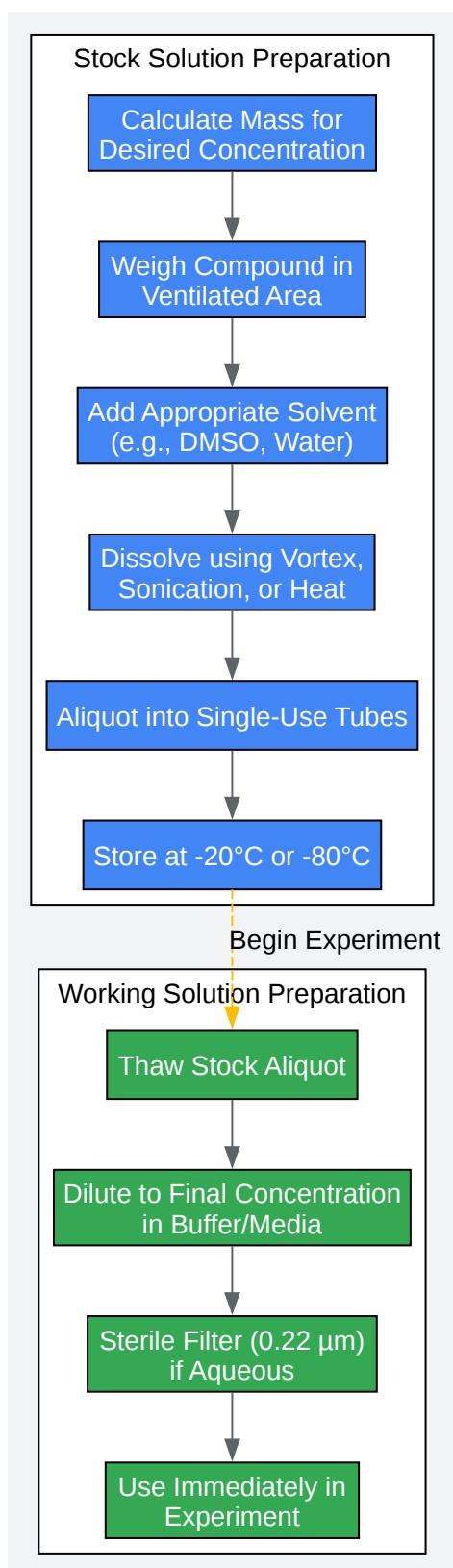
2. Stock Solution Preparation (Example using DMSO):

- Calculate the required mass of D-(+)-Cellobiose-¹³C to achieve the desired stock concentration (e.g., 10 mM).
- In a well-ventilated area, accurately weigh the compound and add it to a sterile vial.
- Add the calculated volume of DMSO to the vial.
- Vortex or sonicate the mixture to aid dissolution. Gentle heating may also be applied if necessary.[9]
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[6]

- Store aliquots at -20°C or -80°C as recommended.[6]

3. Working Solution and In Vivo Formulation:

- For In Vitro Use: Dilute the stock solution to the final working concentration using the appropriate aqueous buffer or cell culture medium. If using an aqueous solution, it is recommended to sterilize it by passing it through a 0.22 µm filter before use.[9]
- For In Vivo Use: It is recommended to prepare fresh formulations on the day of use.[9] A common formulation for injection involves using co-solvents like PEG300, Tween 80, and saline in addition to DMSO to ensure solubility and biocompatibility.[6] An example formulation is: 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[6]



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Caption: General workflow for preparing D-(+)-Cellobiose-¹³C solutions for research.

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